developing antimicrobial agents from 6-Iodo-8-nitroquinoline

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Compound of Interest

Compound Name:	*6-Iodo-8-nitroquinoline*
CAS No.:	*5552-46-5*
Cat. No.:	*B1625730*

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Executive Summary

The quinoline pharmacophore remains a cornerstone in antimicrobial drug discovery, historically validated by the success of fluoroquinolones and anti-malarial agents. This Application Note details the strategic development of antimicrobial candidates derived from **6-Iodo-8-nitroquinoline**. This specific scaffold offers a dual-advantage: the 6-iodo position serves as a high-fidelity handle for palladium-catalyzed cross-coupling (expanding chemical space), while the 8-nitro moiety acts as an electronic modulator and a latent precursor for hydrogen-bond donor groups (amines) or metal-chelating motifs.

This guide provides validated protocols for the de novo synthesis of the core scaffold, downstream diversification via Suzuki-Miyaura coupling, and standardized biological profiling according to CLSI guidelines.

Section 1: The Scaffold Rationale

The **6-Iodo-8-nitroquinoline** scaffold is not merely a structural intermediate; it is a "privileged structure" designed for rapid Structure-Activity Relationship (SAR) exploration.

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- The 6-Iodo Handle: Iodine is preferred over bromine or chlorine at this position due to its weaker C-X bond energy, facilitating oxidative addition in Pd-catalyzed reactions under milder conditions. This allows for the introduction of biaryl systems essential for hydrophobic pocket binding in bacterial DNA gyrase or Topoisomerase IV.
- The 8-Nitro Functionality:
  - Electronic Effect: The strong electron-withdrawing nature of the nitro group reduces the pKa of the quinoline nitrogen, altering cell membrane permeability.
  - Prodrug Potential: 8-nitroquinolines can function as prodrugs, activated by bacterial nitroreductases to generate reactive radical species (ROS) or the corresponding 8-aminoquinoline, a known DNA-intercalating motif.

Section 2: Synthetic Workflow (The "Make")

Protocol A: De Novo Synthesis via Modified Skraup Reaction

Direct iodination of 8-nitroquinoline is low-yielding due to ring deactivation. We utilize a constructive Skraup synthesis starting from 4-iodo-2-nitroaniline.

Safety Warning: The Skraup reaction can be violent.[1] Perform in a fume hood behind a blast shield. Acrolein (toxic intermediate) is generated in situ.

Reagents:

- 4-Iodo-2-nitroaniline (10 mmol)
- Glycerol (30 mmol)
- Sulfuric Acid (conc.[1] H_2SO_4)[1]
- Sodium m-nitrobenzenesulfonate (Oxidant) - Safer alternative to Arsenic pentoxide
- Ferrous Sulfate (Moderator)[2]

Step-by-Step Methodology:

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- Setup: In a 100 mL round-bottom flask equipped with a reflux condenser and magnetic stir bar, combine 4-iodo-2-nitroaniline (2.64 g, 10 mmol), sodium m-nitrobenzenesulfonate (2.25 g, 10 mmol), glycerol (2.8 g, 30 mmol), and ferrous sulfate (0.2 g).
- Acid Addition: Cool the mixture in an ice bath. Add conc. H_2SO_4 (5 mL) dropwise with stirring.
- Cyclization: Transfer the flask to an oil bath. Heat gradually to 140°C. Maintain reflux for 4 hours. Note: A sudden exotherm may occur around 100-120°C; have an ice bath ready to quench if necessary.
- Workup: Cool to room temperature. Pour the dark reaction mixture onto 100 g of crushed ice.
- Neutralization: Basify the solution to pH 9 using 50% NaOH or NH_4OH solution. A yellow/brown precipitate will form.
- Extraction: Extract with Dichloromethane (DCM) (3 x 50 mL). Wash combined organics with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.
- Purification: Purify via flash column chromatography (Silica gel, Hexane:Ethyl Acetate gradient 9:1 to 7:3).
  - Target: **6-Iodo-8-nitroquinoline** (Pale yellow solid).
  - Yield Expectation: 55-65%.

Protocol B: Diversification via Suzuki-Miyaura Coupling

This protocol installs aryl/heteroaryl groups at the C6 position.

Reagents:

- **6-Iodo-8-nitroquinoline** (0.5 mmol)
- Aryl Boronic Acid (0.6 mmol)
- $Pd(dppf)Cl_2 \cdot DCM$ (3 mol%) - Chosen for resistance to air/moisture compared to $Pd(PPh_3)_4$
- Potassium Carbonate (K_2CO_3) (1.5 mmol)

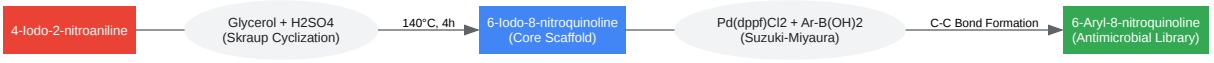
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- Solvent: 1,4-Dioxane:Water (4:1 ratio)

Step-by-Step Methodology:

- Degassing: In a microwave vial or Schlenk tube, combine the quinoline scaffold, boronic acid, base, and catalyst. Evacuate and backfill with Nitrogen (3 cycles).
- Solvation: Add degassed Dioxane/Water mixture (5 mL).
- Reaction: Heat at 90°C for 12 hours (oil bath) or 100°C for 30 mins (Microwave reactor).
- Monitoring: Monitor by TLC (Hex:EtOAc 1:1). Look for the disappearance of the starting material (Rf ~0.6).
- Isolation: Filter through a Celite pad to remove Palladium black. Dilute with EtOAc, wash with water/brine.
- Purification: Recrystallization from Ethanol is often sufficient; otherwise, use column chromatography.

Section 3: Visualization of Synthetic Logic



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Figure 1: Synthetic pathway transforming the aniline precursor into a diversified quinoline library.

Section 4: Biological Evaluation (The "Test")

Protocol C: MIC Determination (Broth Microdilution)

This protocol adheres to CLSI M07 guidelines [1].

Materials:

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- Müller-Hinton Broth (MHB) (cation-adjusted).
- Test Organisms: S. aureus (ATCC 29213), E. coli (ATCC 25922), P. aeruginosa (ATCC 27853).
- Resazurin (0.015%) solution (Viability indicator).
- 96-well microtiter plates (U-bottom).

Step-by-Step Methodology:

- Inoculum Prep: Prepare a bacterial suspension from overnight cultures to match 0.5 McFarland turbidity standard (~1.5 x 10^8 CFU/mL). Dilute 1:100 in MHB to reach ~10^6 CFU/mL.
- Compound Dilution: Dissolve test compounds in DMSO (stock 10 mg/mL). Perform serial 2-fold dilutions in MHB across the 96-well plate (Final conc. range: 64 µg/mL to 0.125 µg/mL). Ensure final DMSO concentration is < 1%.
- Inoculation: Add 50 µL of diluted bacterial suspension to each well containing 50 µL of compound. Final volume = 100 µL.
- Controls:
  - Positive Control:[3] Ciprofloxacin or Moxifloxacin.
  - Growth Control: Bacteria + Solvent (no drug).
  - Sterility Control: Media only.
- Incubation: Incubate at 37°C for 16-20 hours.
- Readout: Add 10 µL Resazurin solution. Incubate for 1-2 hours.
  - Blue = No Growth (Inhibition).
  - Pink = Growth (Metabolic reduction of resazurin).

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- MIC Definition: The lowest concentration preventing the color change from blue to pink.

Protocol D: Mechanistic Insight (ROS Generation)

To determine if the 8-nitro group acts via oxidative stress.

- Incubate bacteria with MIC concentration of the compound for 2 hours.
- Add H_2DCFDA (2',7'-dichlorodihydrofluorescein diacetate) dye (10 µM).
- Incubate for 30 mins in the dark.
- Measure Fluorescence (Ex/Em: 485/535 nm). High fluorescence indicates high Reactive Oxygen Species (ROS).

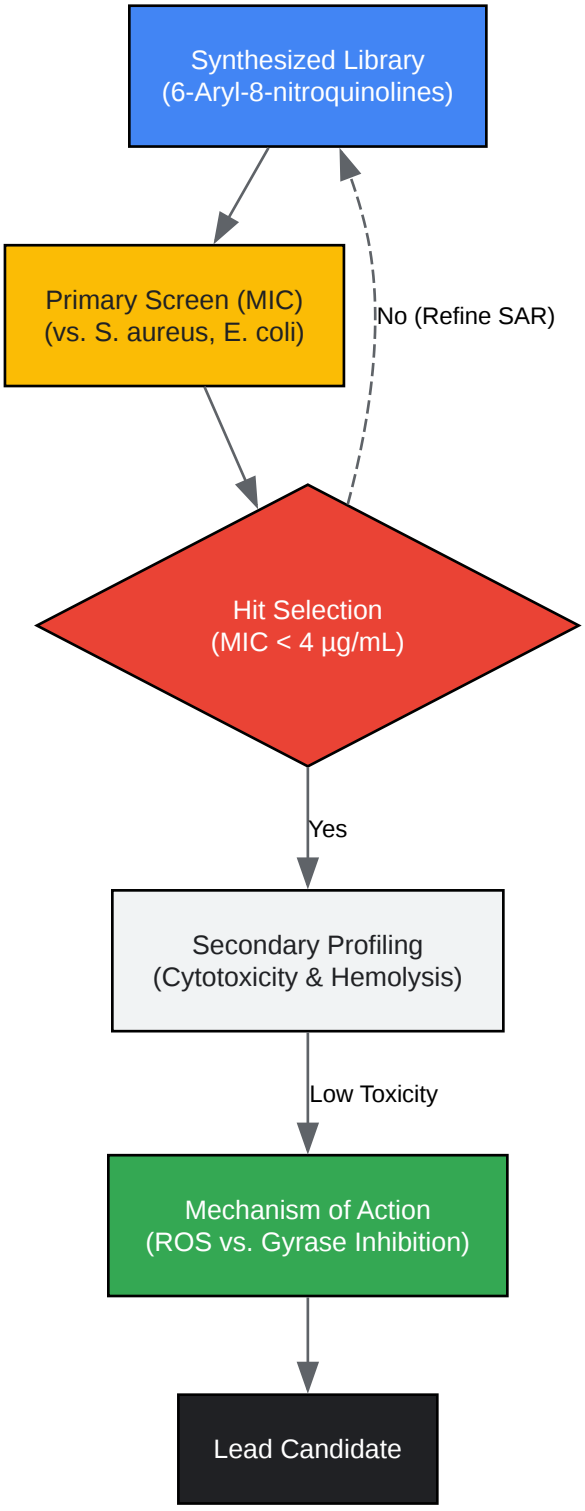
Section 5: Data Presentation & Troubleshooting

Table 1: Troubleshooting the Skraup Synthesis

Observation	Probable Cause	Corrective Action
Violent Eruption	Heating too fast; Runaway exotherm.	Add H_2SO_4 at 0°C. Use Ferrous Sulfate as moderator. Heat slowly.
Tarry/Black Product	Polymerization of acrolein/glycerol.	Ensure efficient stirring. Do not overheat (>150°C).
Low Yield	Incomplete oxidation.	Ensure oxidant (m-nitrobenzenesulfonate) is stoichiometric.

Section 6: Screening Logic Diagram

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Figure 2: The biological screening cascade from library generation to lead identification.

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